

Essential Safety and Logistical Information for Handling 1-Methylpiperidin-4-ol

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Compound of Interest

Compound Name: 1-Methylpiperidin-4-ol

Cat. No.: B091101

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides comprehensive guidance on the personal protective equipment (PPE), operational procedures, and disposal plans for **1-Methylpiperidin-4-ol**, ensuring laboratory safety and procedural clarity.

Properties and Safety Data

1-Methylpiperidin-4-ol is a versatile biochemical reagent used in the synthesis of various biologically active compounds.^[1] Understanding its properties and hazards is the first step in safe handling.

Property	Value	Source
Molecular Formula	C6H13NO	[2]
Molecular Weight	115.17 g/mol	[2]
Appearance	White to light yellow powder or liquid	[3][4]
Melting Point	29-31 °C	[4]
Boiling Point	200-205 °C	[4]
Flash Point	112 °C (closed cup)	[4]
Refractive Index	n _{20/D} 1.4775	[4]

GHS Hazard Classification	Hazard Statement
Skin Irritation (Category 2)	H315: Causes skin irritation
Serious Eye Damage (Category 1)	H318: Causes serious eye damage
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation

Note: GHS classifications may vary slightly between suppliers.

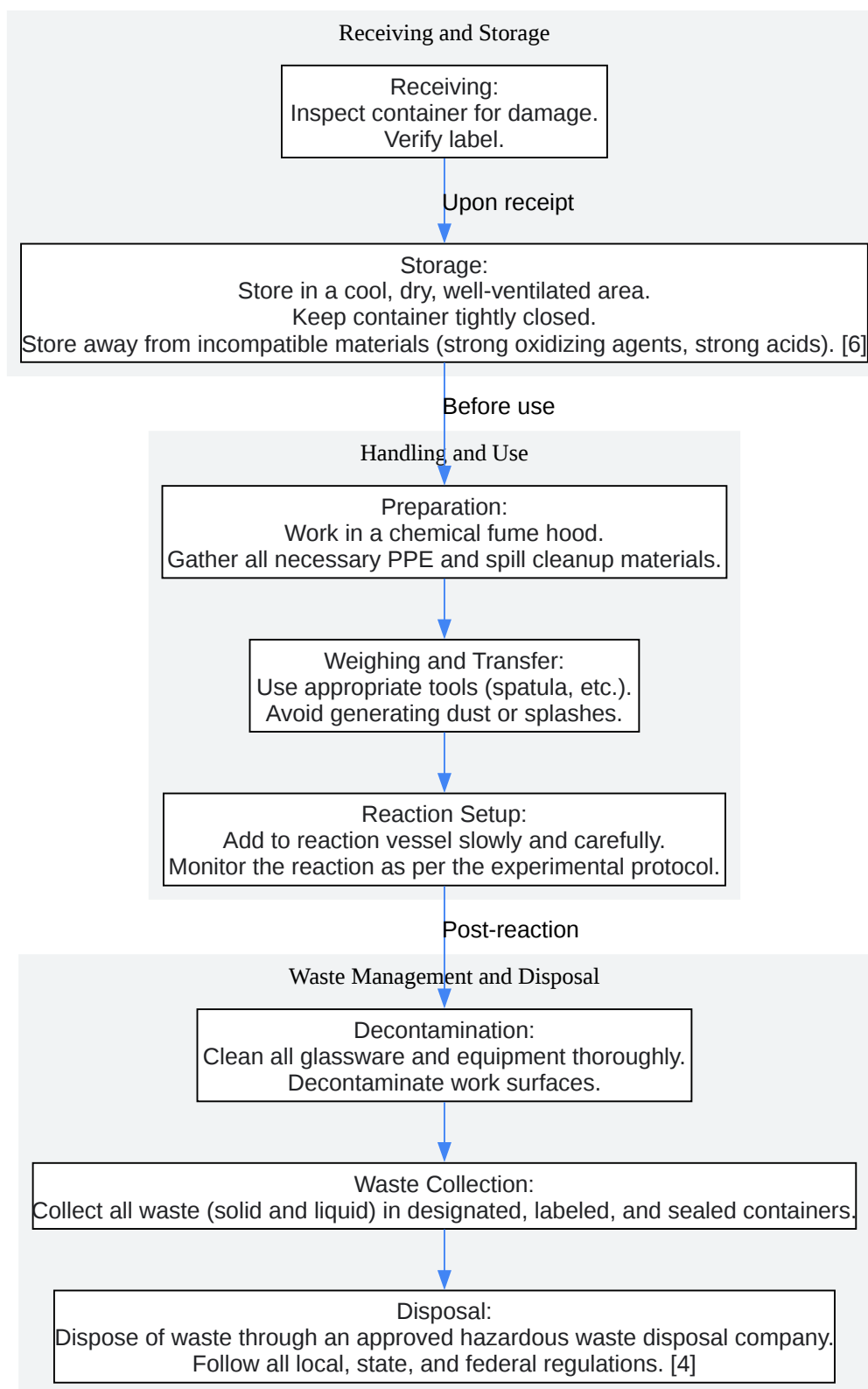
Personal Protective Equipment (PPE)

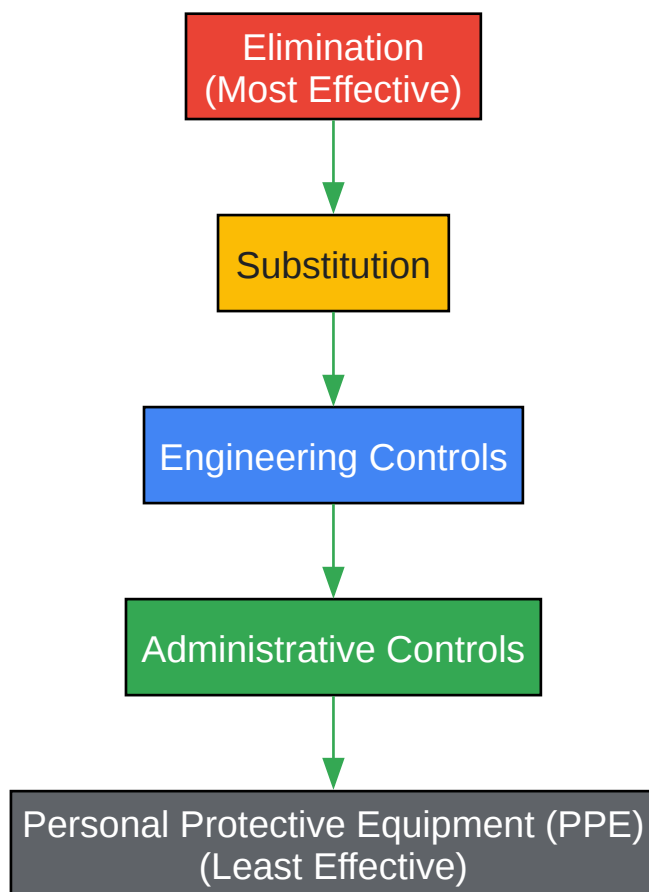
A multi-layered approach to PPE is critical to minimize exposure. The following equipment should be worn at all times when handling **1-Methylpiperidin-4-ol**.

Protection Type	Specific Equipment
Eye and Face Protection	Tightly fitting safety goggles or a face shield (EN 166).
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). Gloves must be inspected before use.[5]
Body Protection	A lab coat or chemical-resistant apron. For larger quantities or risk of splashing, a chemical-resistant suit may be necessary.
Respiratory Protection	If working outside a fume hood or with poor ventilation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors is required.

Operational Plan: From Receipt to Disposal

A clear, step-by-step operational plan ensures that **1-Methylpiperidin-4-ol** is handled safely and effectively throughout its lifecycle in the laboratory.





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